

A Technical Guide to Entellan and Entellan New Mounting Media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Entellan*

Cat. No.: *B012768*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the choice of a mounting medium is a critical step in the preparation of high-quality, durable microscope slides. **Entellan** and **Entellan** New, both manufactured by Merck, are popular choices for non-aqueous mounting in histology and cytology. While both serve the same fundamental purpose, key differences in their formulation and properties can significantly impact workflow, application, and safety considerations. This guide provides an in-depth technical comparison to inform your selection process.

Core Composition and Physicochemical Properties

The primary distinction between **Entellan** and **Entellan** New lies in their solvent base. The original **Entellan** utilizes toluene, while **Entellan** New is xylene-based. Both products are comprised of a polymer of mixed acrylates. This change in solvent in **Entellan** New was introduced to offer a less hazardous alternative, as xylene is generally considered to have a better safety profile than toluene.

The following tables summarize the key quantitative data for each mounting medium, facilitating a direct comparison of their physical and chemical properties.

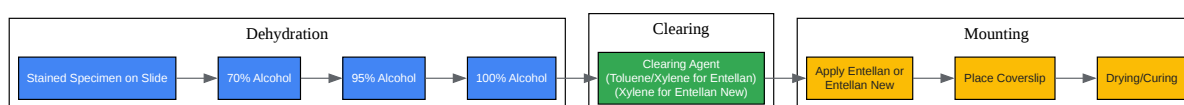
Property	Entellan	Entellan New
Primary Solvent	Toluene	Xylene
Chemical Composition	Polymer of mixed acrylates	Polymer of mixed acrylates
Refractive Index (n 20/D)	1.492 - 1.500	1.490 - 1.500
Viscosity (at 20°C)	60 - 100 mPa·s	250 - 600 mPa·s
Density (at 20°C / 4°C)	0.925 - 0.935 g/cm ³	0.94 - 0.96 g/cm ³
Flash Point	8 °C	23 °C
Setting Time	Rapid (not specified)	Approx. 20 minutes at room temperature

Application and Workflow Considerations

The difference in solvent and viscosity between **Entellan** and **Entellan New** has practical implications for their use in the laboratory.

Manual Mounting Workflow

The general workflow for using both **Entellan** and **Entellan New** is similar, requiring the dehydration of the specimen through a series of alcohol grades followed by clearing with an appropriate solvent. The key difference is the clearing agent used just before mounting. For **Entellan**, specimens should be cleared with toluene or xylene. For **Entellan New**, xylene is the recommended clearing agent to ensure compatibility and prevent turbidity.



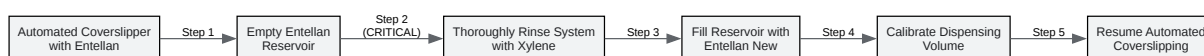
[Click to download full resolution via product page](#)

Figure 1. Generalized manual mounting workflow for **Entellan** and **Entellan New**.

Automated Coverslipping

A specific formulation, "**Entellan** new for cover slipper," is optimized for use with automated mounting instruments. This version has a narrower viscosity range of 500-600 mPa·s, which is crucial for the consistent and reliable dispensing of the mounting medium by automated systems. The standard **Entellan** is not recommended for automated applications.

When switching from **Entellan** to **Entellan** New in an automated coverslipper, it is imperative to thoroughly rinse the instrument's tubing and dispensing system with xylene to prevent mixing of the two media, which could lead to precipitation or cloudiness.



[Click to download full resolution via product page](#)

Figure 2. Protocol for switching from **Entellan** to **Entellan** New in an automated coverslipper.

Performance and Experimental Considerations

While direct comparative studies are not readily available in peer-reviewed literature, information from technical datasheets and application notes allows for an informed assessment of their performance.

Optical Properties and Stain Stability

Both **Entellan** and **Entellan** New have a refractive index that closely matches that of glass slides and coverslips (approximately 1.52), which is essential for minimizing light scatter and ensuring high-resolution imaging. The manufacturer states that preparations mounted with these media can be stored for years without changes in color, indicating good long-term stain preservation. However, as with any mounting medium, proper dehydration of the tissue is crucial, as residual water can lead to fading of certain stains over time.

Use in Fluorescence Microscopy

While not specifically marketed as fluorescent mounting media, resin-based, non-aqueous mountants like **Entellan** and **Entellan** New can be used for fluorescence microscopy. A key advantage is their permanent nature, which allows for long-term archiving of fluorescently

labeled slides. However, it is important to consider the potential for autofluorescence. The original **Entellan** has a specified fluorescence of ≤ 100 ppb (as quinine at 365 nm), while **Entellan** New has a slightly higher limit of ≤ 250 ppb. For sensitive fluorescence applications, it is advisable to test the autofluorescence of the mounting medium with the specific fluorophores and filter sets being used.

Safety and Handling

The switch from a toluene-based to a xylene-based solvent in **Entellan** New represents a significant improvement in user safety. Toluene is a known reproductive toxin, while xylene is not classified as such. Both are flammable liquids and should be handled in a well-ventilated area, preferably a fume hood, with appropriate personal protective equipment.

Hazard Statement	Entellan	Entellan New
Flammability	Highly flammable liquid and vapor (H225)	Flammable liquid and vapor (H226)
Aspiration Hazard	May be fatal if swallowed and enters airways (H304)	May be fatal if swallowed and enters airways (H304)
Skin Irritation	Causes skin irritation (H315)	Causes skin irritation (H315)
Specific Target Organ Toxicity (Single Exposure)	May cause drowsiness or dizziness (H336)	May cause respiratory irritation (H335)
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure if inhaled (H373)	May cause damage to organs through prolonged or repeated exposure if inhaled (H373)
Reproductive Toxicity	Suspected of damaging the unborn child (H361d)	Not classified as a reproductive toxin
Aquatic Toxicity	Harmful to aquatic life with long lasting effects (H412)	Harmful to aquatic life with long lasting effects (H412)

Conclusion

Entellan New can be considered a modern successor to the original **Entellan**, offering a similar performance profile with the significant advantage of a better safety profile due to the

replacement of toluene with xylene. For laboratories performing manual mounting, the choice between the two may come down to existing protocols and solvent availability, though a transition to **Entellan** New is advisable for safety reasons. For facilities utilizing automated coverslippers, the specialized "**Entellan** new for cover slipper" is the required choice for optimal performance. Careful consideration of the subtle differences in viscosity, solvent compatibility, and safety will enable researchers to select the most appropriate mounting medium for their specific needs, ensuring the generation of high-quality, reliable, and durable microscopic preparations.

- To cite this document: BenchChem. [A Technical Guide to Entellan and Entellan New Mounting Media]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b012768#difference-between-entellan-and-entellan-new\]](https://www.benchchem.com/product/b012768#difference-between-entellan-and-entellan-new)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com